

Proper Disposal of FMOC-DL-3,3-diphenylalanine: A Step-by-Step Guide

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Compound of Interest

Compound Name: FMOC-DL-3,3-diphenylalanine

Cat. No.: B1307662

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For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and compliance in the disposal of **FMOC-DL-3,3-diphenylalanine** is paramount for laboratory safety and environmental protection. This guide provides essential logistical and safety information for the proper handling and disposal of this compound. Adherence to these procedures will help your institution maintain a safe and compliant operational environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **FMOC-DL-3,3-diphenylalanine** with appropriate care. According to safety data sheets, this compound may be harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1][2]. Therefore, always wear personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. In case of accidental contact, wash the affected area with soap and water[3]. If inhaled, move to an area with fresh air[3].

Summary of Chemical and Safety Data

For quick reference, the following table summarizes key data for **FMOC-DL-3,3-diphenylalanine**.

Property	Value	Reference
Chemical Name	Fmoc-DL-3,3-diphenylalanine	[4]
CAS Number	201484-50-6	[4][5]
Molecular Formula	C ₃₀ H ₂₅ NO ₄	[4]
Molecular Weight	463.5 g/mol	[4]
Appearance	White to off-white powder	[4]
Hazard Statements	Warning. Harmful if swallowed. Very toxic to aquatic life with long lasting effects.	[1][2][4]
Storage	Store at 0 - 8 °C.	[4]

Step-by-Step Disposal Protocol

The recommended disposal method for **FMOC-DL-3,3-diphenylalanine** is through a licensed chemical waste disposal company, often involving incineration[1]. Adhere to the following step-by-step protocol to ensure safe and compliant disposal.

1. Waste Identification and Segregation:

- Clearly label a dedicated waste container as "Hazardous Waste: **FMOC-DL-3,3-diphenylalanine**".
- Ensure that this waste is not mixed with other incompatible chemicals to prevent dangerous reactions[6]. Store acids and bases separately[6].

2. Waste Accumulation:

- Collect all waste materials containing **FMOC-DL-3,3-diphenylalanine**, including contaminated lab supplies (e.g., gloves, weighing paper), into the designated, properly labeled container.
- Store the sealed waste container in a designated satellite accumulation area (SAA) that is within the line of sight of where the waste is generated[7].

3. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- The disposal of chemical waste must be handled by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing[1].

4. Documentation:

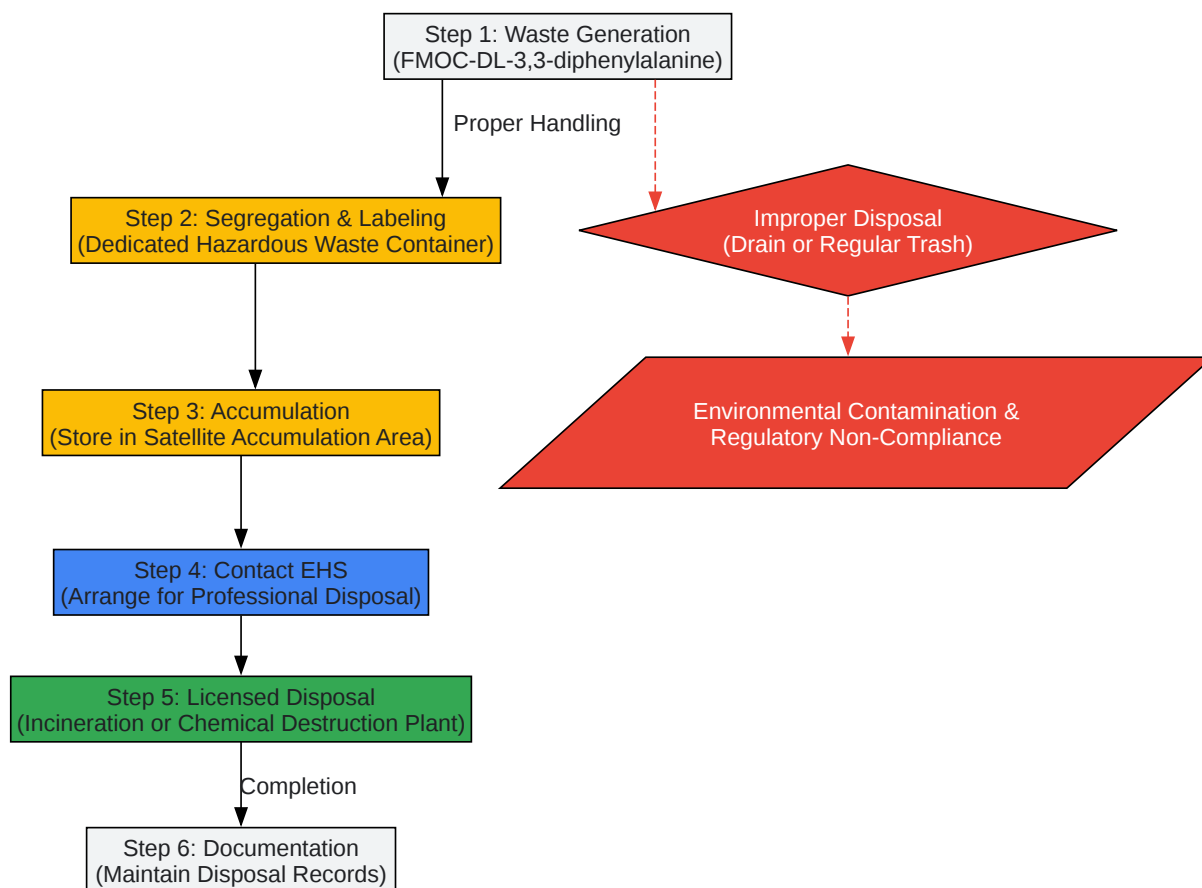
- Maintain accurate records of the amount of **FMOC-DL-3,3-diphenylalanine** waste generated and the date of disposal. This documentation is crucial for regulatory compliance.

Important Considerations:

- Do not dispose of **FMOC-DL-3,3-diphenylalanine** down the drain or in regular trash, as it is very toxic to aquatic life[1].
- Always consult your institution's specific chemical hygiene plan and local, state, and federal regulations for any additional requirements[8][9][10].
- Contaminated packaging should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning[1].

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **FMOC-DL-3,3-diphenylalanine**.



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Caption: Disposal Workflow for **Fmoc-DL-3,3-diphenylalanine**.

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